

Decoding the Certificate of Analysis: A Technical Guide to Rapamycin-d3

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Compound of Interest

Compound Name: *Rapamycin-d3*

CAS No.: *392711-19-2*

Cat. No.: *B562902*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the critical data and analytical methodologies presented in a typical Certificate of Analysis (CoA) for **Rapamycin-d3**.

Understanding these parameters is paramount for ensuring the quality, identity, and purity of this crucial compound in research and development settings.

Quantitative Data Summary

A Certificate of Analysis for **Rapamycin-d3** provides key quantitative data that certifies its identity and quality. The following table summarizes typical specifications from various suppliers.

Parameter	Specification	Source
Molecular Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃	[1][2][3]
Molecular Weight	917.19 g/mol - 917.21 g/mol	[1][2][4]
Appearance	Light Yellow Solid / White Solid	[1][4]
Melting Point	81 - 83 °C	[1]
Chemical Purity (HPLC)	85% - 98%	[1][5]
Isotopic Purity	≥98% deuterated forms (d1-d3)	[1][2]
Storage Temperature	-20°C	[2][3]

Experimental Protocols

The analytical methods employed to verify the quality of **Rapamycin-d3** are critical for interpreting the CoA. The following sections detail the typical experimental protocols for High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a cornerstone technique for determining the chemical purity of **Rapamycin-d3** and separating it from related impurities.

Methodology:

A reversed-phase HPLC (RP-HPLC) method is commonly employed for the analysis of Rapamycin.[6]

- **Chromatographic Column:** A C8 or C18 column is typically used for separation. For example, a C8 column (15 cm x 4.6 mm, 5 µm particle size) or a Discovery HS C18 column (15 cm x 4.6 mm, 3 µm particles).[6]

- **Mobile Phase:** An isocratic or gradient mobile phase can be used. A common isocratic mobile phase is a mixture of methanol and water (e.g., 80:20 v/v).[6] Alternatively, a mobile phase of 10 mM ammonium acetate and acetonitrile (e.g., 25:75 v/v) can be used. For separating Rapamycin in everolimus, a mobile phase of n-hexane-ethanol (90:10) with a silica gel column has been described.[7]
- **Flow Rate:** A typical flow rate is between 0.5 mL/min and 1.5 mL/min.[6][8]
- **Column Temperature:** The column temperature is often maintained at an elevated level, for instance, 57°C or 60°C, to improve peak shape and reproducibility.[6]
- **Detection:** UV detection is commonly used, with the wavelength set to approximately 277 nm or 268 nm.[6]
- **Sample Preparation:** The **Rapamycin-d3** sample is dissolved in a suitable solvent, such as ethanol or the mobile phase, to a known concentration.[7][9]

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is essential for confirming the molecular weight of **Rapamycin-d3** and determining its isotopic purity.

Methodology:

Liquid Chromatography-Mass Spectrometry (LC-MS) is a powerful tool for analyzing Rapamycin and its derivatives.[10]

- **Ionization Source:** Electrospray ionization (ESI) is a common ionization technique for Rapamycin analysis.[11]
- **Mass Analyzer:** A variety of mass analyzers can be used, including Orbitrap and triple quadrupole mass spectrometers.
- **Mode of Operation:** The mass spectrometer can be operated in full scan mode to determine the molecular weight or in tandem mass spectrometry (MS/MS) mode for structural elucidation and identification of impurities.[10][11]

- Sample Preparation: Samples are typically prepared by dissolving them in a suitable solvent and may be introduced into the mass spectrometer via direct infusion or after separation by HPLC. For quantitative analysis, **Rapamycin-d3** is often used as an internal standard.[\[12\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the chemical structure of **Rapamycin-d3**, confirming the identity and integrity of the molecule.

Methodology:

Both ^1H and ^{13}C NMR are used for the structural characterization of Rapamycin.[\[13\]](#)[\[14\]](#)

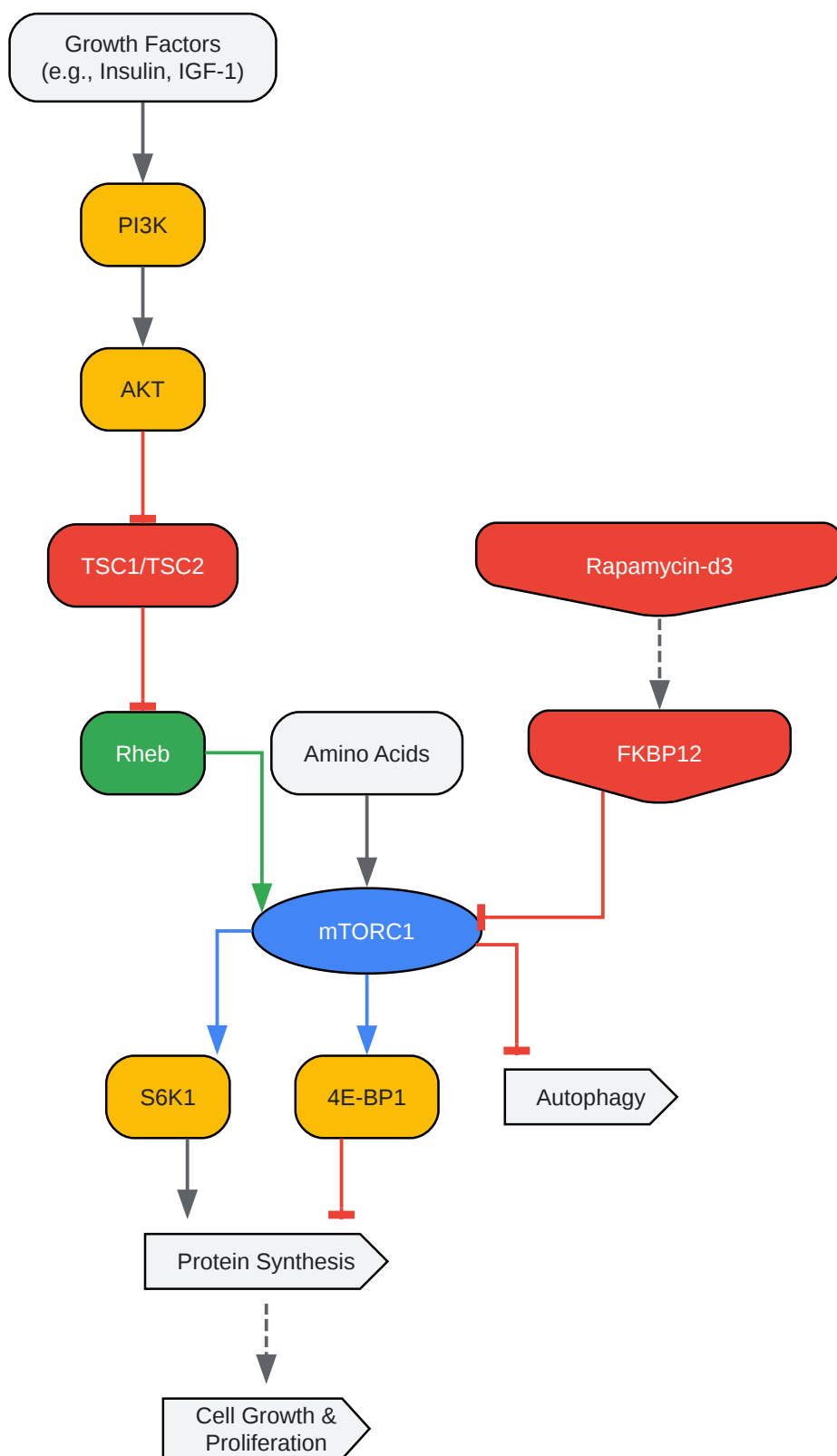
- Solvent: The sample is dissolved in a deuterated solvent, such as deuteriochloroform (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6).[\[13\]](#)[\[15\]](#)
- Spectrometer: High-field NMR spectrometers (e.g., 400 MHz or higher) are used to obtain high-resolution spectra.[\[13\]](#)
- Experiments: A suite of NMR experiments is typically performed, including:
 - ^1H NMR: To identify the different types of protons and their chemical environments.
 - ^{13}C NMR: To identify the carbon skeleton of the molecule.
 - 2D NMR (e.g., COSY, HSQC, HMBC): To establish the connectivity between protons and carbons and to fully assign the structure.[\[15\]](#)
- Data Analysis: The chemical shifts, coupling constants, and integration of the signals in the NMR spectra are analyzed to confirm that they are consistent with the known structure of Rapamycin. The presence of the deuterium label can be confirmed by the absence of specific proton signals.

Signaling Pathway and Experimental Workflow

Visualizing the biological context and the analytical process is crucial for a comprehensive understanding.

mTOR Signaling Pathway

Rapamycin functions by inhibiting the mammalian target of rapamycin (mTOR), a key regulator of cell growth, proliferation, and metabolism.[16][17][18] The mTOR protein is a serine/threonine protein kinase that forms two distinct complexes: mTORC1 and mTORC2.[16][17] Rapamycin, in complex with the immunophilin FKBP12, specifically inhibits mTORC1.[17][18]

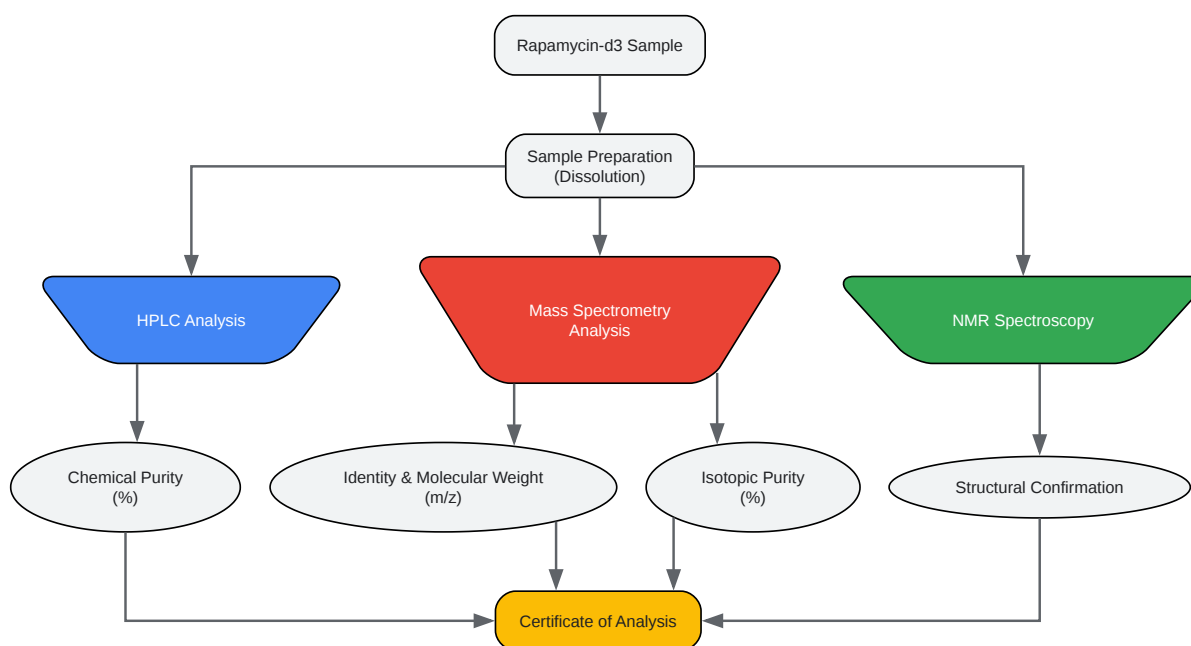


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Caption: The mTOR signaling pathway and the inhibitory action of Rapamycin.

Experimental Workflow for Rapamycin-d3 Analysis

The following diagram illustrates a typical workflow for the comprehensive analysis of a **Rapamycin-d3** sample.



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Caption: A generalized workflow for the analysis of **Rapamycin-d3**.

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